

Comparing the efficacy of different bacterial strains for HCH bioremediation

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Compound of Interest

Compound Name: 1,2,3,4,5,6-
Hexachlorocyclohexene

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Bacterial Strains for HCH Bioremediation: A Comparative Guide

Hexachlorocyclohexane (HCH), a persistent organochlorine pesticide, poses a significant environmental threat due to its toxicity and persistence. Bioremediation, leveraging the metabolic capabilities of microorganisms, presents a promising and eco-friendly strategy for the detoxification of HCH-contaminated sites. This guide provides a comparative analysis of the efficacy of different bacterial strains in HCH bioremediation, supported by experimental data and detailed protocols for researchers and scientists in the field.

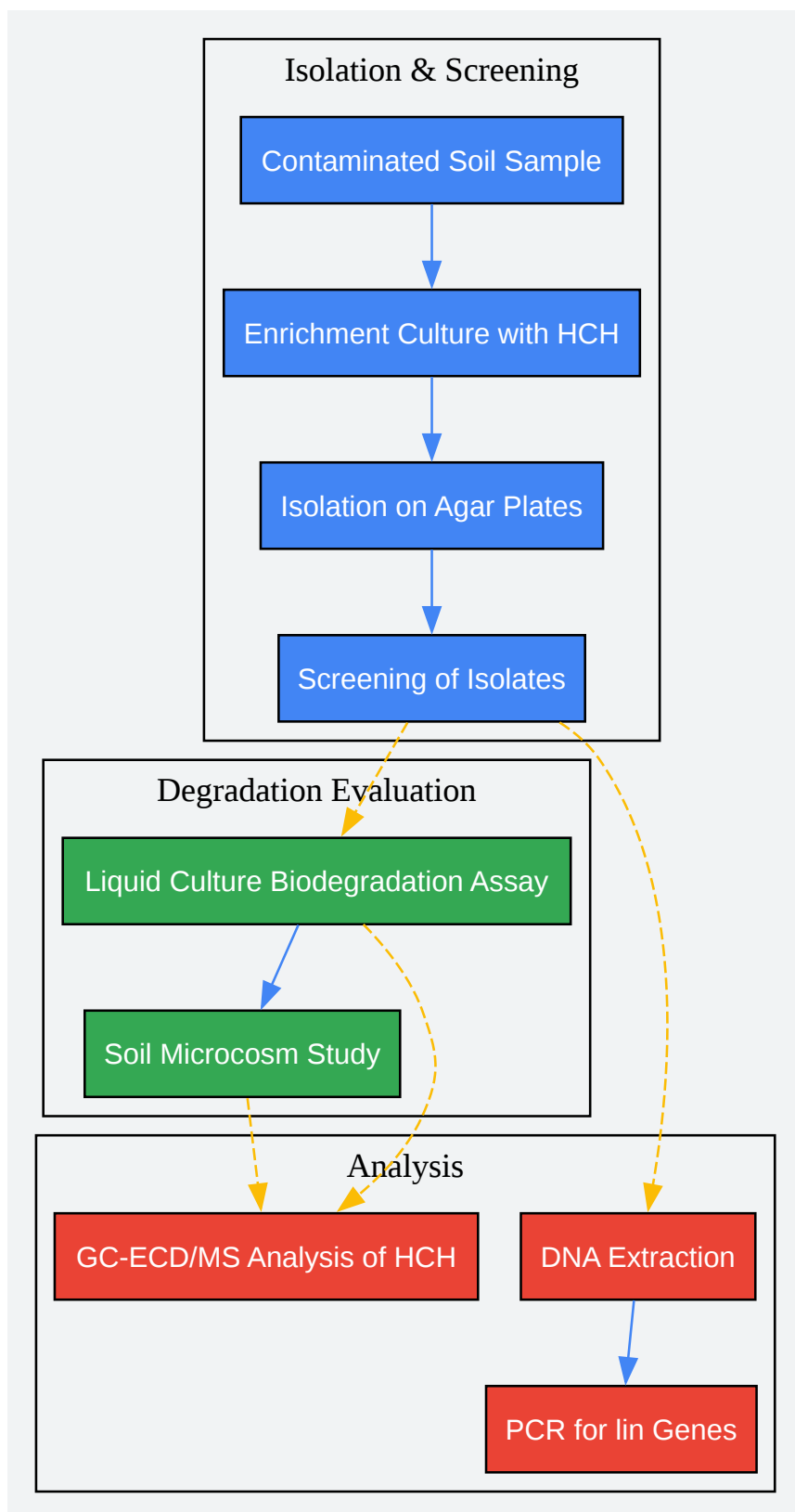
Comparative Efficacy of HCH-Degrading Bacteria

The ability to degrade HCH isomers varies significantly among different bacterial genera and species. Aerobic bacteria, in particular, have been extensively studied for their ability to utilize HCH as a carbon and energy source. The degradation is primarily mediated by a series of enzymes encoded by the *lin* genes. Below is a summary of the degradation capabilities of several key bacterial strains.

Bacterial Strain	HCH Isomer(s) Degraded	Initial Concentration (mg/L)	Degradation Efficiency (%)	Time (days)	Key Degrading Genes
Sphingobium japonicum UT26	α , γ , δ	10	>99%	7	linA, linB, linC, linD, linE, linR
Sphingobium indicum B90A	α , β , γ , δ	50	~100% (α , γ , δ), ~70% (β)	7-10	linA, linB, linC, linD, linE, linR
Pseudomonas sp. G-07	γ	20	95%	14	Not fully characterized
Rhodococcus sp.	γ	10	80%	21	Not fully characterized
Bacillus circulans	γ	5	60%	28	Not fully characterized

Key Degradation Pathway: The Lin Pathway

The most well-characterized pathway for HCH degradation is the "Lin pathway," first identified in *Sphingobium japonicum* UT26. This pathway involves a series of enzymatic reactions that sequentially dehalogenate and oxidize the HCH molecule.



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